

Health and Safety of 2-Cyanoethyl Acrylate: A Technical Guide

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Compound of Interest

Compound Name: 2-Cyanoethyl acrylate

Cat. No.: B092215

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety considerations for **2-Cyanoethyl acrylate** (CEA), a reactive polar acrylate ester utilized in various industrial and research applications. This document outlines the toxicological profile, handling procedures, and emergency measures necessary for the safe use of this compound.

Physicochemical and Toxicological Properties

2-Cyanoethyl acrylate is a colorless liquid soluble in water.^[1] It is a reactive monomer that can polymerize upon exposure to light and may decompose with moisture.^{[1][2]} The following tables summarize its key physicochemical and toxicological data.

Table 1: Physicochemical Properties of **2-Cyanoethyl Acrylate**

Property	Value	Reference
CAS Number	106-71-8	[3]
Molecular Formula	C ₆ H ₇ NO ₂	[1]
Molecular Weight	125.13 g/mol	[1]
Appearance	Colorless liquid	[1][2]
Melting Point	-16.9 °C	[1]
Boiling Point	90 °C at 5 mmHg	[4]
Density	1.069 g/cm ³	[1]
Vapor Density	4.3 (Air = 1)	[1]
Flash Point	124 °C	[5]
Solubility	Soluble in water	[1]

Table 2: Acute Toxicity Data for 2-Cyanoethyl Acrylate

Route of Exposure	Test Species	Value	Reference
Oral	Rat	LD ₅₀ : 180 mg/kg	[3][6]
Dermal	Rabbit	LD ₅₀ : 220 mg/kg (as 220 µL/kg)	[1][3]
Dermal	Rabbit	LD ₅₀ : 235.4 mg/kg	[6]

Hazard Identification and Classification

2-Cyanoethyl acrylate is classified as a hazardous substance with the potential to cause significant health effects upon exposure.

- Acute Toxicity (Oral, Dermal, Inhalation): Toxic if swallowed, in contact with skin, or if inhaled. [3][6]
- Skin Corrosion/Irritation: Causes skin irritation.[3]

- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.[3] A study on rabbit eyes rated the degree of injury as 8 on a scale of 1 to 10.[1][2]
- Respiratory Irritation: May cause respiratory irritation.[3] Inhalation of high concentrations can lead to marked irritation, salivation, and pulmonary irritation or edema.[1]
- Skin Sensitization: It is considered a possible skin sensitizer.[1][2][7]

Experimental Protocols for Key Toxicity Studies

The following are summaries of the methodologies for key toxicological assessments, based on internationally recognized OECD guidelines.

Acute Dermal Toxicity (Based on OECD Guideline 402)

This test determines the short-term toxic effects of a substance applied to the skin.

- Test Animals: Typically adult rats, rabbits, or guinea pigs.
- Procedure: A single dose of the test substance is applied to a shaved area of the skin (at least 10% of the body surface area). The area is covered with a porous gauze dressing for a 24-hour exposure period.
- Observations: Animals are observed for mortality, signs of toxicity (changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days. A gross necropsy is performed at the end of the study.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test assesses the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.

- Test Animals: Albino rabbits are the preferred species.
- Procedure: A small amount of the test substance (0.5 mL for liquids) is applied to a patch of shaved skin. The patch is covered with a gauze dressing for a 4-hour exposure period.

- Observations: The skin is examined for erythema (redness) and edema (swelling) at 60 minutes, and then at 24, 48, and 72 hours after patch removal. Observations may continue for up to 14 days to assess the reversibility of the effects.

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test evaluates the potential of a substance to cause damage to the eye.

- Test Animals: Albino rabbits are typically used.
- Procedure: A single dose of the test substance is applied into the conjunctival sac of one eye of the animal. The other eye serves as a control.
- Observations: The eyes are examined for lesions of the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application. The observation period can extend up to 21 days to determine the reversibility of any effects.

Skin Sensitization (Based on OECD Guideline 406 - Guinea Pig Maximization Test)

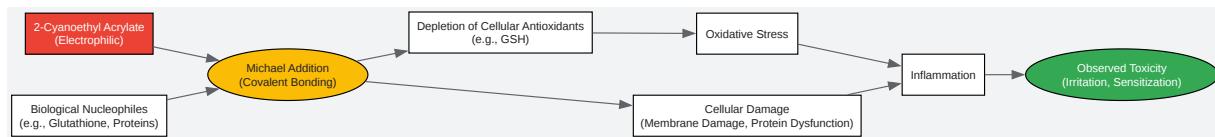
This test is designed to determine if a substance can induce an allergic skin reaction.

- Test Animals: Guinea pigs are used for this assay.
- Procedure:
 - Induction Phase: The animals are initially exposed to the test substance through intradermal injections (with an adjuvant to enhance the immune response) and subsequent topical application to the same area.
 - Challenge Phase: After a rest period of 10-14 days, a non-irritating concentration of the substance is applied topically to a naive area of skin.
- Observations: The challenge site is observed for signs of an allergic reaction (erythema and edema) at approximately 24 and 48 hours after the challenge application.

Mechanisms of Toxicity and Experimental Workflows

The toxicity of acrylates like CEA is primarily attributed to their chemical reactivity. The electrophilic nature of the acrylate group allows it to react with biological nucleophiles, such as the thiol groups in glutathione and proteins, via a Michael addition reaction. This can lead to cellular damage, induction of oxidative stress, and inflammatory responses.

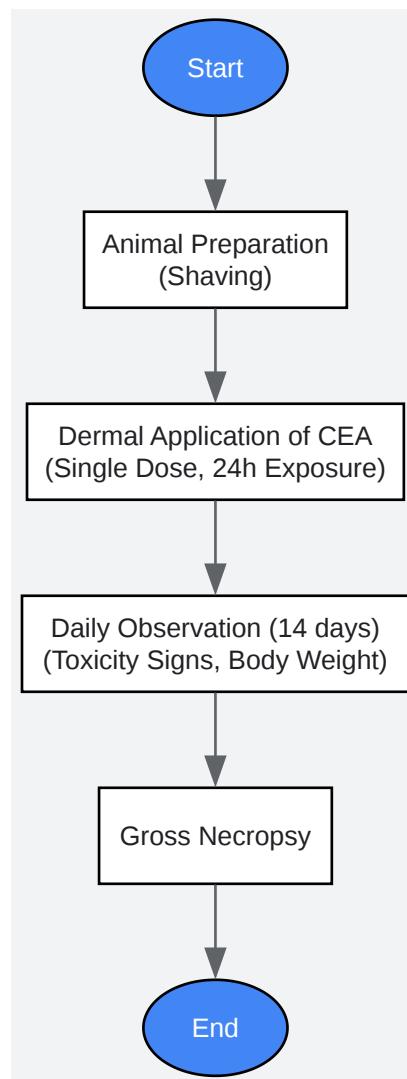
General Mechanism of Acrylate Toxicity



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Caption: General mechanism of **2-Cyanoethyl acrylate** toxicity.

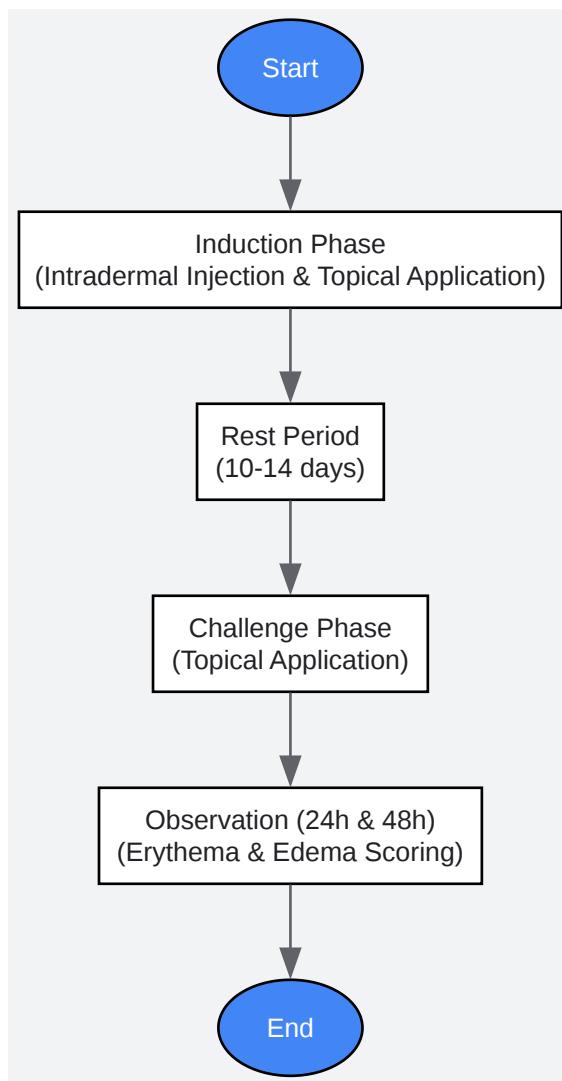
Experimental Workflow for Acute Dermal Toxicity (OECD 402)



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Caption: Workflow for OECD 402 Acute Dermal Toxicity test.

Experimental Workflow for Skin Sensitization (OECD 406)



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Caption: Workflow for OECD 406 Skin Sensitization test.

Safe Handling and Storage

- Handling: Use in a well-ventilated area.^[3] Wear appropriate personal protective equipment, including chemical-resistant gloves (e.g., nitrile rubber), safety glasses with side shields or chemical goggles, and protective clothing.^{[3][8]} Avoid all personal contact, including inhalation of vapors.^[3] Do not eat, drink, or smoke when using this product.^[3]
- Storage: Store in a cool, dry, well-ventilated area in the original, tightly sealed containers.^[3] Protect from moisture and light, as these can cause polymerization.^[2] The effectiveness of

phenolic inhibitors is dependent on the presence of oxygen, so monomers should be stored under air rather than an inert atmosphere.[1]

Emergency Procedures

- In case of skin contact: Immediately flush skin with running water and soap.[3] Remove contaminated clothing and wash it before reuse.[3] Seek medical attention if irritation persists.[3]
- In case of eye contact: Immediately flush eyes with plenty of fresh, running water for at least 15 minutes, holding the eyelids open.[3] Seek immediate medical attention.[3]
- If inhaled: Remove the person to fresh air and keep them comfortable for breathing.[3] If breathing is difficult, administer oxygen. Seek medical attention.[3]
- If swallowed: Do NOT induce vomiting.[3] Rinse mouth with water.[3] Seek immediate medical attention.[3] The product will likely polymerize in the mouth, making it difficult to swallow.[8]
- Spills: In case of a spill, remove all ignition sources.[3] Absorb the spill with inert material such as sand or vermiculite and place it in a suitable container for disposal.[3] Do not use cloths for mopping up, as this can accelerate polymerization.[8] Flood the area with water to complete polymerization and then scrape the material off the floor.[8]

Disposal Considerations

Cured (polymerized) **2-Cyanoethyl acrylate** can be disposed of as a non-hazardous solid waste in accordance with local and national regulations.[8] Unused, uncured material should be treated as hazardous waste and disposed of through an authorized waste disposal facility.[3] Do not allow the product to enter drains.[8]

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